

Physical and chemical properties of Hexadecanedioic acid-d28

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hexadecanedioic acid-d28*

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In-Depth Technical Guide to Hexadecanedioic Acid-d28

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Hexadecanedioic acid-d28**, a deuterated derivative of hexadecanedioic acid. This document is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds as internal standards for quantitative analyses.

Core Physical and Chemical Properties

Hexadecanedioic acid-d28 is a valuable tool in analytical chemistry, primarily used as an internal standard in mass spectrometry-based quantification assays. Its properties are closely related to its non-deuterated counterpart, hexadecanedioic acid (also known as thapsic acid).

Quantitative Data Summary

The following tables summarize the key physical and chemical properties of **Hexadecanedioic acid-d28** and its non-deuterated analog for comparison.

Table 1: Properties of **Hexadecanedioic Acid-d28**

Property	Value	Source
Molecular Formula	$C_{16}H_{28}D_{28}O_4$	[1]
Molecular Weight	314.58 g/mol	[1]
CAS Number	130348-90-2	[2]
Physical Form	White Solid	[2]
Purity (Atom % D)	≥99%	[2]

Table 2: Properties of Hexadecanedioic Acid (Non-Deuterated)

Property	Value	Source
Molecular Formula	$C_{16}H_{30}O_4$	[3]
Molecular Weight	286.41 g/mol	[3]
CAS Number	505-54-4	[3]
Melting Point	120 - 123 °C	[3]
Boiling Point	Not readily available	[3]
Solubility	Insoluble in water; Soluble in organic solvents like hexane and ether. [4]	

Experimental Protocols

The primary application of **Hexadecanedioic acid-d28** is as an internal standard for the quantification of endogenous hexadecanedioic acid and other related dicarboxylic acids in biological matrices using techniques like Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Below is a detailed, generalized protocol for its use.

Quantitative Analysis of Dicarboxylic Acids using GC-MS with a Deuterated Internal Standard

This protocol outlines the necessary steps for sample preparation, derivatization, and analysis.

Materials and Reagents:

- Biological matrix (e.g., plasma, urine, tissue homogenate)
- **Hexadecanedioic acid-d28** (as internal standard)
- Hexadecanedioic acid (for calibration curve)
- Solvents: Iso-octane, Methanol, Acetonitrile (HPLC grade)
- Reagents for derivatization: N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS) or Pentafluorobenzyl bromide (PFBr) and N,N-diisopropylethylamine (DIPEA)
- Hydrochloric acid (HCl)
- Anhydrous sodium sulfate
- Glassware: test tubes, pipettes, vials with caps

Procedure:

- Sample Preparation:
 - To 100 μ L of the biological sample, add a known amount of **Hexadecanedioic acid-d28** solution (e.g., 10 μ L of a 1 mg/mL solution in methanol). The exact amount should be optimized based on the expected concentration of the analyte.
 - Acidify the sample by adding 10 μ L of 1M HCl to protonate the carboxylic acids.
 - Perform a liquid-liquid extraction by adding 500 μ L of iso-octane. Vortex vigorously for 2 minutes.
 - Centrifuge at 3000 x g for 10 minutes to separate the phases.
 - Carefully transfer the upper organic layer (iso-octane) to a clean glass tube.

- Repeat the extraction step with another 500 µL of iso-octane and combine the organic layers.
- Dry the combined organic extract over anhydrous sodium sulfate.
- Evaporate the solvent to dryness under a gentle stream of nitrogen gas at room temperature.
- Derivatization (Silylation):
 - To the dried extract, add 50 µL of BSTFA with 1% TMCS.
 - Seal the vial and heat at 60°C for 30 minutes.
 - Cool the vial to room temperature before GC-MS analysis.
- Calibration Curve Preparation:
 - Prepare a series of calibration standards by spiking a blank matrix with known concentrations of non-deuterated Hexadecanedioic acid.
 - Add the same amount of **Hexadecanedioic acid-d28** internal standard to each calibration standard as was added to the samples.
 - Process the calibration standards using the same extraction and derivatization procedure as the samples.
- GC-MS Analysis:
 - Inject 1 µL of the derivatized sample or standard into the GC-MS system.
 - GC Conditions (Example):
 - Column: DB-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent.
 - Injector Temperature: 250°C.
 - Oven Temperature Program: Start at 100°C, hold for 2 minutes, ramp to 280°C at 10°C/min, and hold for 10 minutes.

- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Conditions (Example):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM).
 - Monitor characteristic ions for the derivatized Hexadecanedioic acid and **Hexadecanedioic acid-d28**. The exact m/z values will depend on the derivatization agent used.
- Data Analysis:
 - Construct a calibration curve by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte for the calibration standards.
 - Determine the concentration of Hexadecanedioic acid in the unknown samples by using the peak area ratio from the sample and interpolating from the calibration curve.

Visualizations

The following diagram illustrates the general workflow for the quantitative analysis of a target analyte using a deuterated internal standard.

Caption: Experimental workflow for quantitative analysis.

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